

Commercial suppliers of high-purity 4-Methoxyphenyl isocyanate

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Compound of Interest

Compound Name: 4-Methoxyphenyl isocyanate

Cat. No.: B042312

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An In-depth Technical Guide to High-Purity **4-Methoxyphenyl Isocyanate** for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on high-purity **4-Methoxyphenyl isocyanate** (CAS No. 5416-93-3), a crucial reagent in synthetic chemistry, particularly for researchers, scientists, and professionals in drug development. This document outlines commercial suppliers, quantitative data on product specifications, detailed experimental protocols for quality control, and visual representations of its primary chemical reaction and analytical workflow.

Commercial Suppliers and Specifications

High-purity **4-Methoxyphenyl isocyanate** is available from several reputable chemical suppliers. The quality and purity of the reagent are critical for reproducible and reliable results in research and manufacturing. Below is a summary of offerings from prominent suppliers.

Supplier	Product Number(s)	Purity Specification	Analytical Method	Physical Form
Sigma-Aldrich	238600	99% [1] [2]	Not Specified	Liquid [1] [2]
Thermo Scientific (Alfa Aesar)	A16805	98% [3] [4]	GC (≥97.5%) [3]	Liquid [3]
Tokyo Chemical Industry (TCI)	I0440	>98.0% [5]	GC [5]	Colorless to Light Yellow Liquid [5]
Santa Cruz Biotechnology	sc-224424	Not Specified	Not Specified	Not Specified

Note: Purity levels and specifications are subject to change by the supplier. Always refer to the lot-specific Certificate of Analysis (CoA) for the most accurate information.

Physicochemical Properties

Property	Value
CAS Number	5416-93-3 [1] [3] [4] [6] [7] [8]
Molecular Formula	C ₈ H ₇ NO ₂ [3] [4] [6] [7] [8]
Molecular Weight	149.15 g/mol [1] [2] [4] [7] [9]
Boiling Point	106-110 °C/16 mmHg [1] [2]
Density	1.151 g/mL at 25 °C [1] [2]
Refractive Index	n ₂₀ /D 1.548 [1] [2]
Synonyms	1-Isocyanato-4-methoxybenzene, p-Anisyl isocyanate [1] [2] [6]

Experimental Protocols for Quality Control

Accurate determination of the purity and isocyanate content of **4-Methoxyphenyl isocyanate** is essential. The following are detailed methodologies for key quality control experiments.

Determination of Isocyanate Content by Titration (Based on ASTM D2572)

This method determines the percentage of isocyanate (NCO) groups in the material. The isocyanate reacts with an excess of di-n-butylamine (DBA) to form a urea. The unreacted DBA is then back-titrated with a standardized solution of hydrochloric acid.

Materials:

- Di-n-butylamine (DBA) solution (e.g., 2 M in a suitable solvent like toluene or THF)
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 N)
- Toluene or Tetrahydrofuran (THF), anhydrous
- Isopropyl alcohol
- Bromophenol blue indicator solution
- Analytical balance, titration burette, flasks, and magnetic stirrer

Procedure:

- Accurately weigh approximately 2.0-2.5 g of the **4-Methoxyphenyl isocyanate** sample into a dry, tared 250 mL Erlenmeyer flask.
- Add 50 mL of anhydrous toluene or THF to dissolve the sample.
- Carefully pipette 25.0 mL of the di-n-butylamine solution into the flask. Stopper the flask and swirl to mix.
- Allow the reaction mixture to stand at room temperature for 15 minutes.
- Add 100 mL of isopropyl alcohol and 4-6 drops of bromophenol blue indicator.
- Titrate the solution with the standardized 0.1 N HCl solution to the endpoint, which is indicated by a color change from blue to a stable yellow.[\[10\]](#)

- Perform a blank titration by following the same procedure but without the **4-Methoxyphenyl isocyanate** sample.[\[10\]](#)

Calculation: The percent NCO is calculated using the following formula:

$$\% \text{ NCO} = [(B - S) \times N \times 4.202] / W$$

Where:

- B = Volume of HCl solution required for the blank titration (mL)
- S = Volume of HCl solution required for the sample titration (mL)
- N = Normality of the HCl solution
- W = Weight of the sample (g)
- 4.202 = Milliequivalent weight of the NCO group

Purity Determination by Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity of volatile and semi-volatile organic compounds.

Instrumentation and Conditions (Typical):

- Gas Chromatograph: Agilent 7890B or equivalent with a Flame Ionization Detector (FID).
- Column: HP-5 (or equivalent 5% phenyl methyl siloxane), 30 m x 0.32 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium, constant flow rate of 1.5 mL/min.
- Injector Temperature: 250 °C.
- Detector Temperature: 300 °C.
- Oven Temperature Program:

- Initial temperature: 80 °C, hold for 2 minutes.
- Ramp: 10 °C/min to 280 °C.
- Hold at 280 °C for 5 minutes.
- Injection Volume: 1 µL.
- Split Ratio: 50:1.

Procedure:

- Sample Preparation: Prepare a solution of **4-Methoxyphenyl isocyanate** in a suitable anhydrous solvent (e.g., dichloromethane or toluene) at a concentration of approximately 1 mg/mL.
- Injection: Inject the prepared sample into the GC.
- Analysis: Record the chromatogram. The purity is determined by calculating the area percent of the main peak corresponding to **4-Methoxyphenyl isocyanate** relative to the total area of all peaks.

Signaling Pathways and Experimental Workflows

Urea Synthesis: The Primary Reaction Pathway

The most common and significant reaction of **4-Methoxyphenyl isocyanate** in drug development and synthetic chemistry is its reaction with primary or secondary amines to form substituted ureas.[11][12][13] This reaction is a nucleophilic addition to the carbonyl carbon of the isocyanate group.

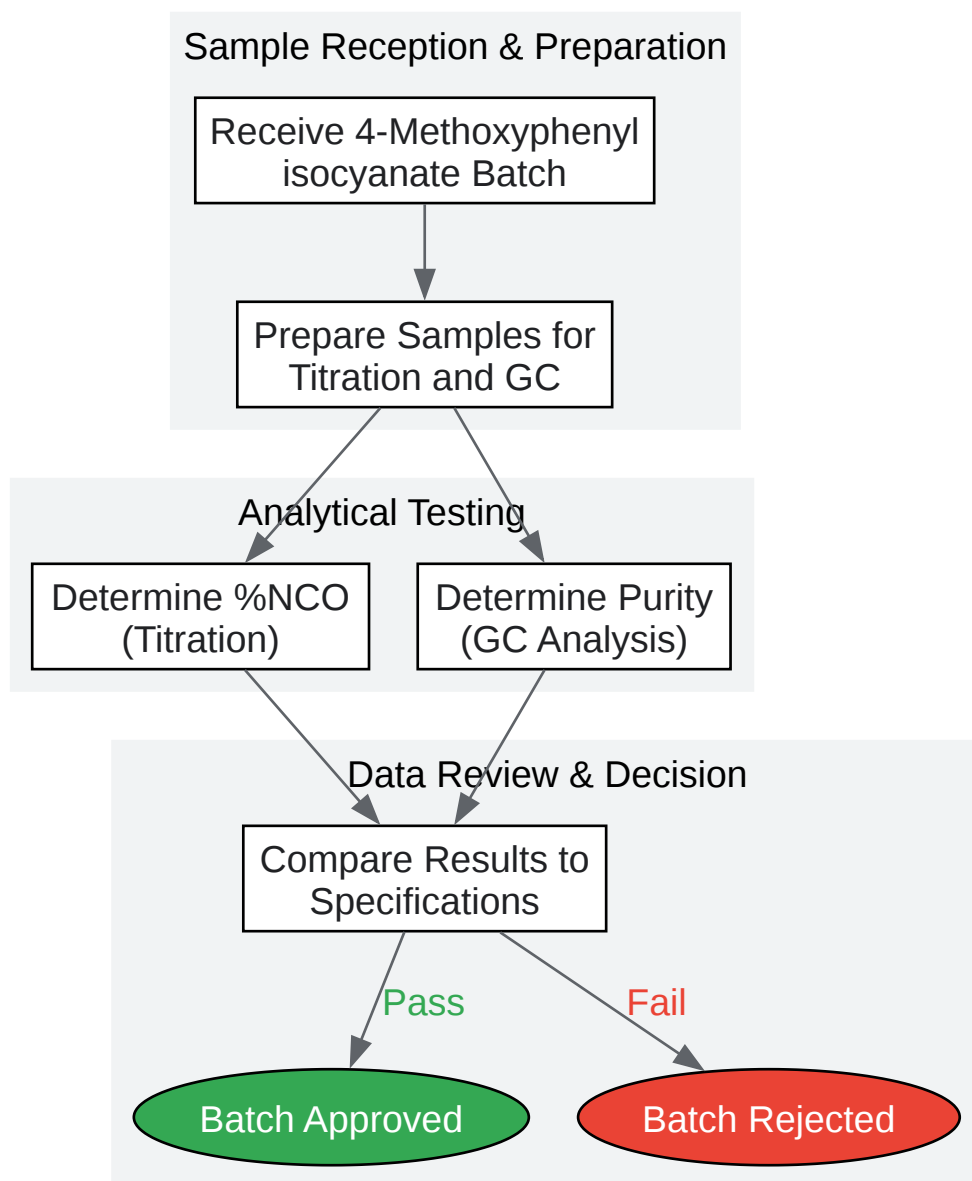


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Caption: Reaction mechanism for urea synthesis.

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control of incoming batches of **4-Methoxyphenyl isocyanate**.



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Caption: Quality control workflow for **4-Methoxyphenyl isocyanate**.

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